

Spectroscopic Characterization of 2-Bromoisophthalaldehyde: A Technical Overview

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Compound of Interest

Compound Name: 2-Bromoisophthalaldehyde

CAS No.: 79839-49-9

Cat. No.: B031451

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical techniques used to characterize the chemical structure of **2-Bromoisophthalaldehyde**. While a complete set of publicly available, quantitative spectral data for **2-Bromoisophthalaldehyde** is not readily accessible in common spectral databases, this document outlines the expected spectral features based on its molecular structure. Furthermore, it details the standardized experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, which are crucial for the structural elucidation and purity assessment of this compound.

Data Presentation

Due to the absence of publicly available experimental spectra for **2-Bromoisophthalaldehyde**, the following tables present the expected peak characteristics for its ^1H NMR, ^{13}C NMR, and IR spectra, and the predicted key fragments for its mass spectrum. These predictions are based on the known effects of the substituent groups (a bromine atom and two aldehyde groups) on a benzene ring.

Table 1: Predicted ^1H NMR Spectral Data for **2-Bromoisophthalaldehyde**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10.4	Singlet	2H	Aldehydic Protons (-CHO)
~8.0-8.2	Multiplet	3H	Aromatic Protons

Table 2: Predicted ^{13}C NMR Spectral Data for **2-Bromoisophthalaldehyde**

Chemical Shift (δ , ppm)	Assignment
~190	Aldehydic Carbons (C=O)
~130-140	Aromatic Carbons
~125	Bromine-substituted Aromatic Carbon (C-Br)

Table 3: Predicted IR Absorption Bands for **2-Bromoisophthalaldehyde**

Wavenumber (cm^{-1})	Intensity	Assignment
~3050-3100	Medium	Aromatic C-H Stretch
~2820, ~2720	Medium	Aldehydic C-H Stretch (Fermi doublet)
~1700	Strong	Carbonyl (C=O) Stretch
~1570, ~1470	Medium-Strong	Aromatic C=C Stretch
~750-850	Strong	C-H Bending (out-of-plane)
~600-700	Medium	C-Br Stretch

Table 4: Predicted Mass Spectrometry Data for **2-Bromoisophthalaldehyde**

m/z Ratio	Interpretation
212/214	Molecular ion peak (M^+) with characteristic bromine isotope pattern ($^{19}\text{Br}/^{81}\text{Br}$)
183/185	$[\text{M}-\text{CHO}]^+$
155/157	$[\text{M}-2\text{CHO}]^+$
104	$[\text{C}_7\text{H}_4\text{O}]^+$
76	$[\text{C}_6\text{H}_4]^+$

Experimental Protocols

The following sections detail the standard operating procedures for acquiring high-quality NMR, IR, and MS spectra for a solid organic compound such as **2-Bromoisophthalaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra to determine the carbon-hydrogen framework of the molecule.

Materials:

- NMR Spectrometer (e.g., 400 MHz or higher)
- High-quality 5 mm NMR tubes
- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- Internal standard (e.g., Tetramethylsilane, TMS)
- Pasteur pipettes and bulbs
- Vortex mixer
- Lint-free wipes

Procedure:

- **Sample Preparation:** Accurately weigh approximately 5-20 mg of **2-Bromoisophthalaldehyde** for ^1H NMR (or 20-50 mg for ^{13}C NMR) and transfer it to a clean, dry vial.
- **Dissolution:** Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3) containing an internal standard (e.g., 0.03% TMS) to the vial.
- **Homogenization:** Gently vortex the sample to ensure complete dissolution. If necessary, sonication can be used to aid dissolution.
- **Transfer:** Using a Pasteur pipette with a small cotton or glass wool plug to filter out any particulate matter, carefully transfer the solution into a clean NMR tube to a height of approximately 4-5 cm.
- **Cleaning and Capping:** Wipe the outside of the NMR tube with a lint-free tissue dampened with a solvent like ethanol to remove any fingerprints or dust. Securely cap the tube.
- **Instrument Setup:** Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- **Data Acquisition:**
 - **Locking:** The spectrometer will lock onto the deuterium signal of the solvent to stabilize the magnetic field.
 - **Shimming:** The magnetic field homogeneity is optimized (shimmed) to achieve sharp, symmetrical peaks. This can be done manually or automatically.
 - **Tuning:** The probe is tuned to the specific nucleus being observed (^1H or ^{13}C).
 - **Acquisition:** Set the appropriate experimental parameters (e.g., number of scans, pulse sequence, spectral width, relaxation delay) and acquire the spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule by measuring the absorption of infrared radiation.

Materials:

- Fourier Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Spatula
- Solvent for cleaning (e.g., isopropanol or acetone)
- Lint-free wipes

Procedure:

- Background Spectrum: Ensure the ATR crystal is clean. Record a background spectrum of the empty ATR accessory. This will be subtracted from the sample spectrum.
- Sample Application: Place a small amount of solid **2-Bromoisophthalaldehyde** powder onto the ATR crystal using a clean spatula.
- Pressure Application: Use the pressure arm of the ATR accessory to press the solid sample firmly and evenly against the crystal.
- Data Acquisition: Acquire the infrared spectrum of the sample. The typical scanning range is from 4000 to 400 cm^{-1} .
- Cleaning: After the measurement, release the pressure arm, remove the sample, and clean the ATR crystal thoroughly with a lint-free wipe soaked in an appropriate solvent.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule to aid in structural confirmation.

Materials:

- Mass Spectrometer (e.g., with Electron Ionization - EI source)
- Sample vials

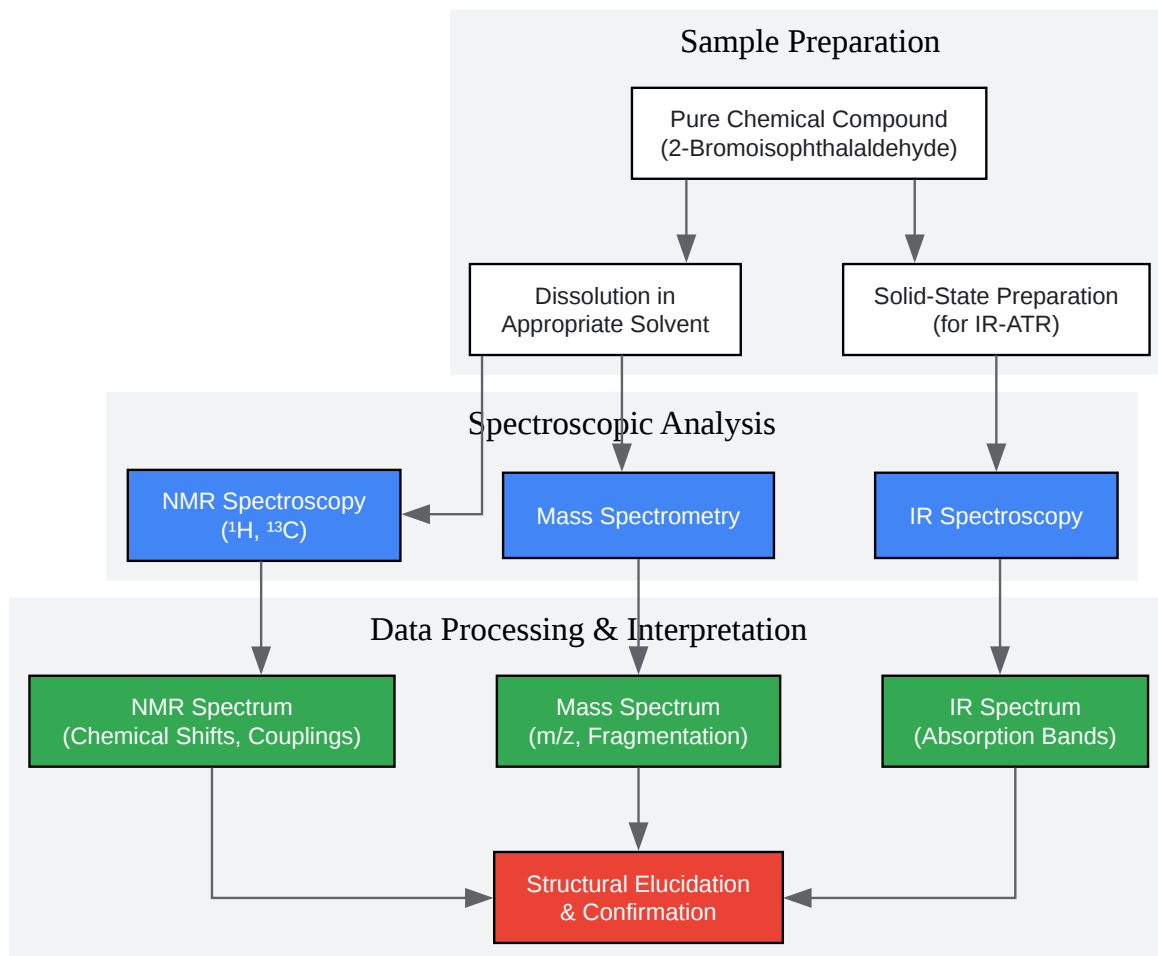
- Solvent (e.g., methanol, acetonitrile)
- Micropipettes

Procedure:

- Sample Preparation: Prepare a dilute solution of **2-Bromoisophthalaldehyde** (typically in the range of 1-10 µg/mL) in a volatile organic solvent such as methanol or acetonitrile.
- Instrument Setup:
 - Ionization Method: Select an appropriate ionization method. Electron Ionization (EI) is a common choice for small, relatively nonpolar molecules and provides characteristic fragmentation patterns.
 - Mass Analyzer: The instrument will be calibrated using a known standard.
- Sample Introduction: Introduce the sample into the mass spectrometer. For a solution, this is typically done via direct infusion or through a chromatographic system like Gas Chromatography (GC) or Liquid Chromatography (LC).
- Data Acquisition: Acquire the mass spectrum, scanning over a relevant mass-to-charge (m/z) range to detect the molecular ion and significant fragment ions.
- Data Analysis: Analyze the resulting spectrum to identify the molecular ion peak and interpret the fragmentation pattern to confirm the structure.

Visualization

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **2-Bromoisophthalaldehyde**.



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Caption: Workflow for Spectroscopic Analysis of an Organic Compound.

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